

Technical Support Center: Enhancing the Stability of 2-Anilinobutanoic Acid Formulations

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Compound of Interest

Compound Name: 2-Anilinobutanoic acid

CAS No.: 67832-70-6

Cat. No.: B1266957

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Welcome to the technical support center for **2-Anilinobutanoic acid**. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth, practical solutions for enhancing the stability of formulations containing this unique molecule. Drawing from extensive experience in formulation science and a deep understanding of chemical kinetics, this resource offers both proactive strategies and reactive troubleshooting to ensure the integrity and efficacy of your experimental work.

Part 1: Frequently Asked Questions (FAQs) - Foundational Knowledge & Proactive Stabilization

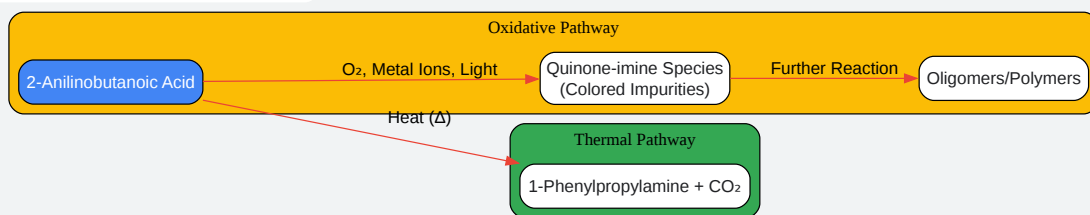
This section addresses the most common questions regarding the inherent stability characteristics of **2-Anilinobutanoic acid**. Understanding these principles is the first step toward designing robust and stable formulations.

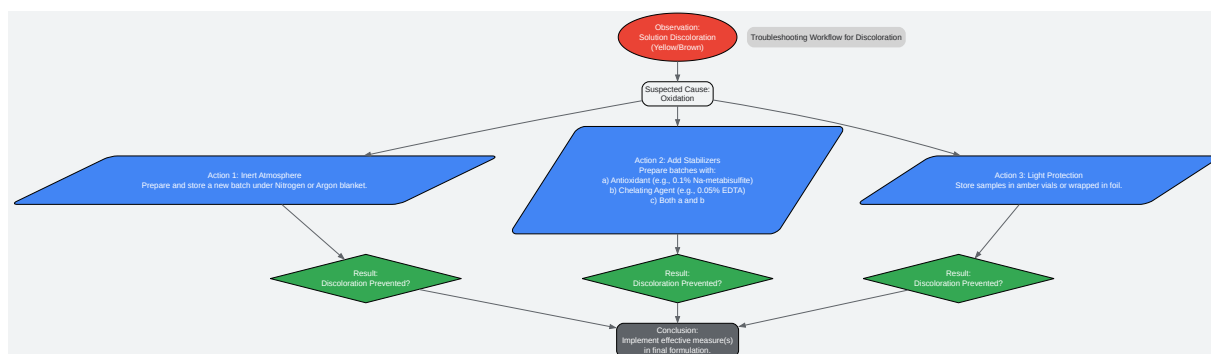
Q1: What are the primary chemical liabilities and degradation pathways of 2-Anilinobutanoic acid?

Answer: **2-Anilinobutanoic acid**'s structure contains two primary functional groups susceptible to degradation: the aniline moiety and the carboxylic acid.[1]

- **Oxidation of the Aniline Moiety:** This is the most significant stability concern. The electron-rich phenylamine group is highly susceptible to oxidation by atmospheric oxygen, trace metal ions, or peroxides.[2] This process often leads to the formation of highly colored quinone-imine species, resulting in a visible color change of the formulation from colorless to yellow or brown.[2] This oxidative degradation can lead to the formation of complex oligomeric or polymeric by-products.[3][4]
- **Photodegradation:** Aromatic amines, including aniline derivatives, are often sensitive to light.[5] Exposure to UV and visible light can generate reactive oxygen species that accelerate the oxidation process, leading to color change and potency loss.[5]
- **Decarboxylation:** Like many α -substituted carboxylic acids, **2-Anilinobutanoic acid** can undergo decarboxylation (loss of CO₂) to form 1-phenylpropylamine, especially when subjected to high temperatures. This pathway results in a direct loss of the active molecule and the formation of a new impurity. The degradation of 2-keto acids often begins with oxidative decarboxylation.[6][7][8]
- **pH-Dependent Hydrolysis & Cyclization:** While the amide bond is not present, the proximity of the amine and carboxylic acid groups creates the potential for intramolecular reactions under certain pH and temperature conditions, though this is generally less common than oxidation. The molecule's amphoteric nature means its stability is highly dependent on the formulation's pH.[1]

Key Degradation Pathways for 2-Anilinobutanoic Acid





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Sources

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